

Application Notes and Protocols: Fluorescent Live-Cell Imaging of Glucose Uptake

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Compound of Interest

Compound Name: *Pfb-fdg*

Cat. No.: *B12402002*

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Introduction

Measuring glucose uptake in live cells is critical for understanding the metabolic state of cells in various physiological and pathological conditions, including cancer, diabetes, and neurodegenerative diseases. While several methods exist, fluorescent glucose analogs provide a powerful tool for real-time, single-cell resolution imaging.

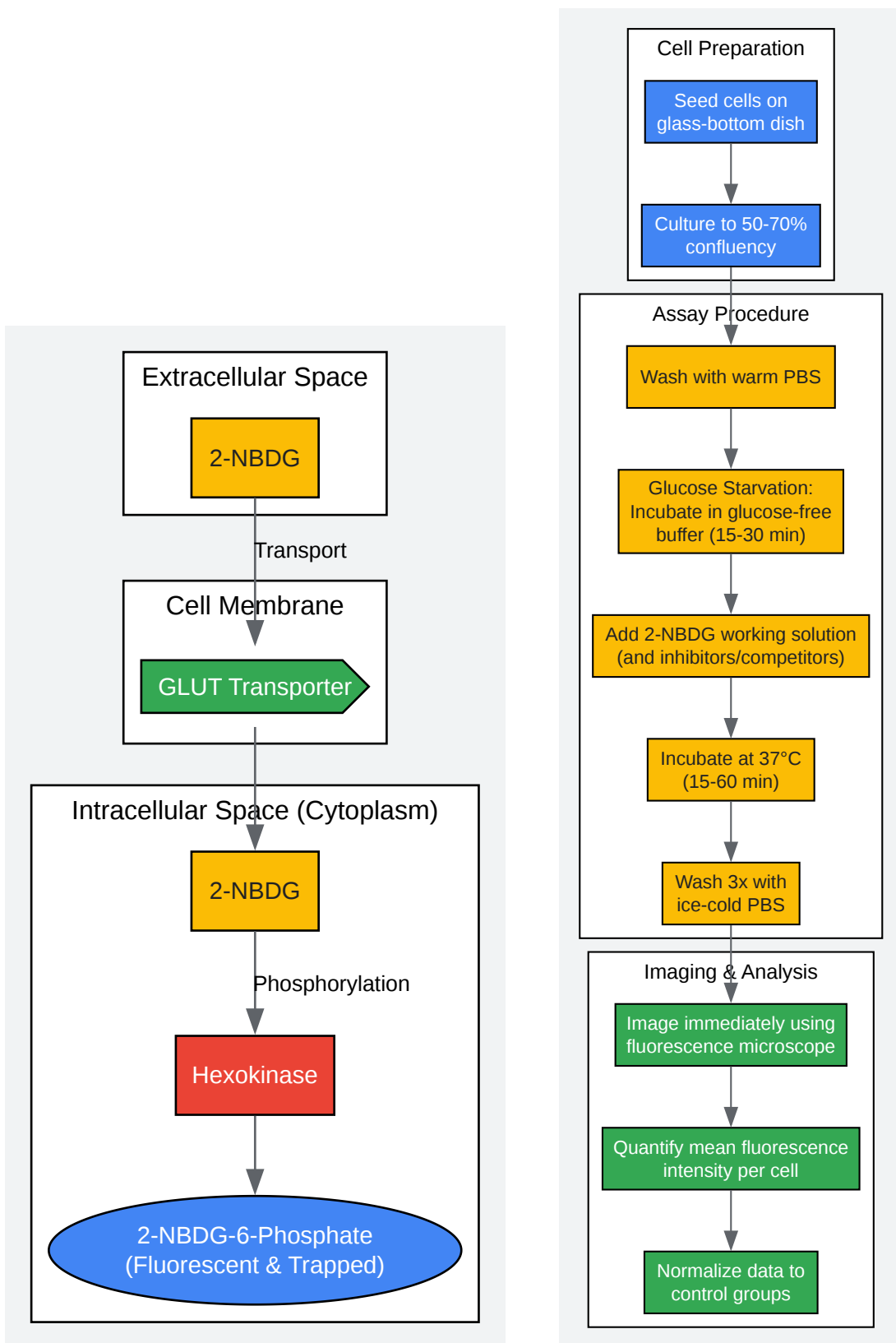
Clarification of Terminology: It is important to distinguish between different probes. The term "**PFB-FDG**" refers to Pentafluorobenzoyl-aminofluorescein di- β -D-galactopyranoside, a substrate that becomes fluorescent upon cleavage by the enzyme β -galactosidase and is used to measure its activity.^[1] It is not a probe for glucose uptake.

The user's query likely refers to fluorescently-tagged deoxyglucose analogs, which are used for imaging glucose transport. A widely used probe for this application is 2-NBDG (2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose).^{[2][3]} This document provides a detailed protocol for measuring glucose uptake in live cells using 2-NBDG. This probe, like the clinically used PET scan tracer ¹⁸F-FDG (Fluorodeoxyglucose), is a glucose analog transported into the cell by glucose transporters (GLUTs).^{[4][5]}

Principle of the Assay: 2-NBDG-Based Glucose Uptake

The 2-NBDG assay is based on a fluorescently labeled glucose molecule that is actively transported into cells.

- **Transport:** 2-NBDG is recognized and transported across the cell membrane by glucose transporter (GLUT) proteins, primarily GLUT1.
- **Phosphorylation & Trapping:** Once inside the cell, 2-NBDG is phosphorylated by the enzyme Hexokinase. The resulting 2-NBDG-6-phosphate is a charged molecule that cannot be further metabolized in the glycolytic pathway and cannot easily exit the cell, leading to its accumulation.
- **Fluorescence Detection:** The intracellular accumulation of 2-NBDG results in a fluorescent signal that is proportional to the glucose uptake capacity of the cell. This signal can be visualized and quantified using fluorescence microscopy or flow cytometry.



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